

H3B-968 solubility and preparation for experiments

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Compound of Interest

Compound Name: H3B-968

Cat. No.: B12393231

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Application Notes and Protocols for H3B-968

Product: **H3B-968** CAS No: 2912294-90-5 Molecular Formula: C₂₂H₁₈F₆N₄O₄S Appearance: White to off-white solid powder[1][2]

Introduction

H3B-968 is a potent, ATP-competitive, and covalent inhibitor of Werner syndrome protein (WRN), targeting its helicase activity with an IC₅₀ of approximately 10 nM.[1][2][3] WRN is a multifunctional enzyme possessing helicase, ATPase, and exonuclease activities crucial for maintaining genomic stability through its roles in DNA replication, repair, and recombination.[1][3] Notably, WRN has been identified as a synthetic lethal target in cancers characterized by high microsatellite instability (MSI-H), a common feature of tumors with defective DNA mismatch repair systems.[3] **H3B-968** exerts its inhibitory effect by covalently binding to the Cysteine 727 residue within the WRN protein.[1] These application notes provide detailed information on the solubility of **H3B-968** and protocols for its preparation for both in vitro and in vivo experiments.

Physicochemical and Solubility Data

H3B-968 exhibits high solubility in organic solvents like DMSO but has limited solubility in aqueous solutions. Careful consideration of the solvent and vehicle is critical for experimental success.

Table 1: Solubility of H3B-968

Solvent	Solubility (In Vitro)	Concentration (Molar)	Notes
DMSO	≥ 250 mg/mL[1]	455.82 mM	Use of newly opened, non-hygroscopic DMSO is recommended for optimal solubility.[1]
Aqueous Buffer	Low	Not specified	A precursor compound, H3B-859, showed very low aqueous solubility (~17 µM actual vs. 150 µM nominal), suggesting H3B-968 may face similar challenges.[4][5]

Preparation of H3B-968 for Experiments

Proper handling and preparation of **H3B-968** are essential to ensure its stability and activity. Stock solutions should be prepared and stored correctly to prevent degradation.

Preparation of Stock Solutions (In Vitro)

Materials:

- **H3B-968** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

Protocol:

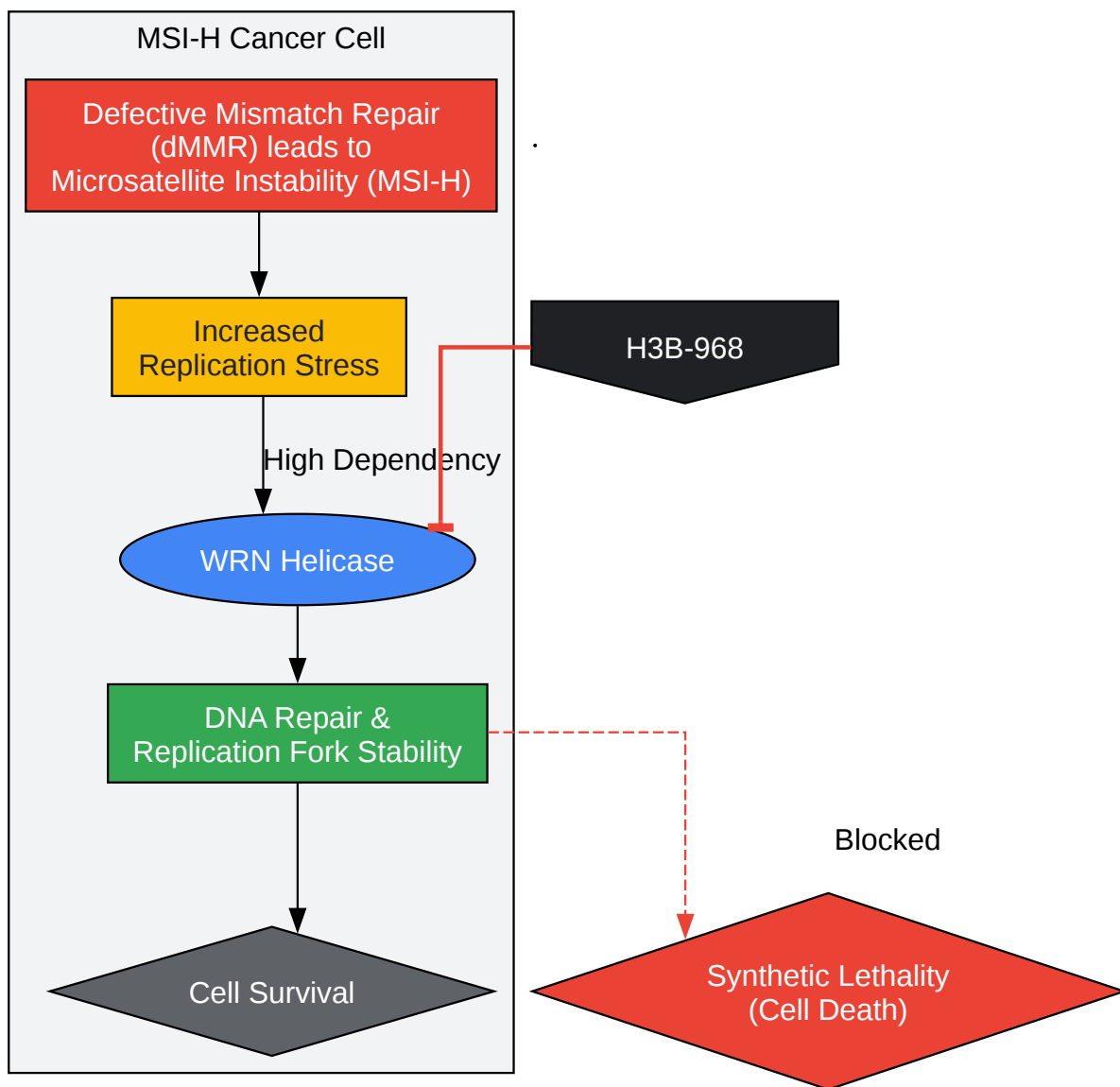
- Equilibrate the **H3B-968** vial to room temperature before opening.
- Prepare a high-concentration stock solution, typically in DMSO. For example, to prepare a 10 mM stock solution, dissolve the appropriate mass of **H3B-968** in the calculated volume of DMSO.
- Vortex briefly to ensure the compound is fully dissolved.
- Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots as recommended.

Table 2: Stock Solution Storage Recommendations

Storage Temperature	Shelf Life	Notes
-20°C	1 month[1][2][6]	Suitable for short-term storage.
-80°C	6 months[1][2][6]	Recommended for long-term storage.

Preparation of Working Solutions for In Vitro Assays

For cell-based assays, the DMSO stock solution should be serially diluted to the final desired concentration in the appropriate cell culture medium. It is critical to ensure the final concentration of DMSO in the culture medium does not exceed a level that affects cell viability (typically $\leq 0.5\%$).





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- To cite this document: BenchChem. [H3B-968 solubility and preparation for experiments]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12393231/docs#h3b-968-solubility-and-preparation-for-experiments>]

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